

Application Notes: Preparing a Stock Solution of AZ12601011 in DMSO

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Compound of Interest

Compound Name: AZ12601011

Cat. No.: B8105956

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This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the selective TGFBR1 kinase inhibitor, **AZ12601011**, using Dimethyl Sulfoxide (DMSO) as the solvent.

Physicochemical and Biological Properties

AZ12601011 is a potent and selective, orally active inhibitor of the Transforming Growth Factor- β Receptor 1 (TGFBR1) kinase.^{[1][2]} It functions by inhibiting the phosphorylation of SMAD2 through the selective inhibition of ALK4, TGFBR1, and ALK7.^{[1][3][4]} This targeted action makes it a valuable tool for studying cellular signaling pathways involved in fibrosis, cell proliferation, differentiation, and migration.

Table 1: Quantitative Data for **AZ12601011**

Property	Value	Source
Molecular Weight	313.36 g/mol	
Formula	C ₁₉ H ₁₅ N ₅	
CAS Number	2748337-86-0	
Appearance	Off-white to light yellow solid	
Purity (Typical)	>98% (by HPLC)	
IC ₅₀ (TGFR1)	18 nM	
Binding Affinity (Kd)	2.9 nM	
Solubility in DMSO	~5 mg/mL (15.96 mM)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of AZ12601011 in DMSO

This protocol details the steps to prepare a 10 mM stock solution, a common starting concentration for in vitro assays.

Materials:

- **AZ12601011** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber or opaque microcentrifuge tubes (e.g., 1.5 mL)
- Precision pipettors and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

Procedure:

- Bring **AZ12601011** to Room Temperature: Before opening, allow the vial of **AZ12601011** powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture, which can affect compound stability and solubility.
- Calculate the Required Mass: Use the following formula to determine the mass of **AZ12601011** needed to prepare the desired volume of a 10 mM stock solution.

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mmol/L} \times 313.36 \text{ g/mol} \times (1 \text{ L} / 1000 \text{ mL}) \times (1000 \text{ mg} / 1 \text{ g})$$

Example Calculation for 1 mL of 10 mM Stock: $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 0.31336 \text{ g/mmol} = 3.13 \text{ mg}$

- Weigh the Compound: On a calibrated analytical balance, carefully weigh out the calculated mass (e.g., 3.13 mg) of **AZ12601011** powder and transfer it into a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of anhydrous DMSO (e.g., 1 mL) to the microcentrifuge tube containing the powder. For best results, use DMSO from a newly opened bottle, as absorbed moisture can significantly impact solubility.
- Dissolve the Compound:
 - Tightly cap the tube and vortex the solution for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the tube in an ultrasonic water bath for 5-10 minutes. Gentle warming in a 37°C water bath can also aid dissolution.
- Confirm Dissolution: Ensure the solution is clear and free of any visible precipitate before proceeding.
- Aliquot for Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, clearly labeled

microcentrifuge tubes.

- Storage: Store the aliquots protected from light at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).

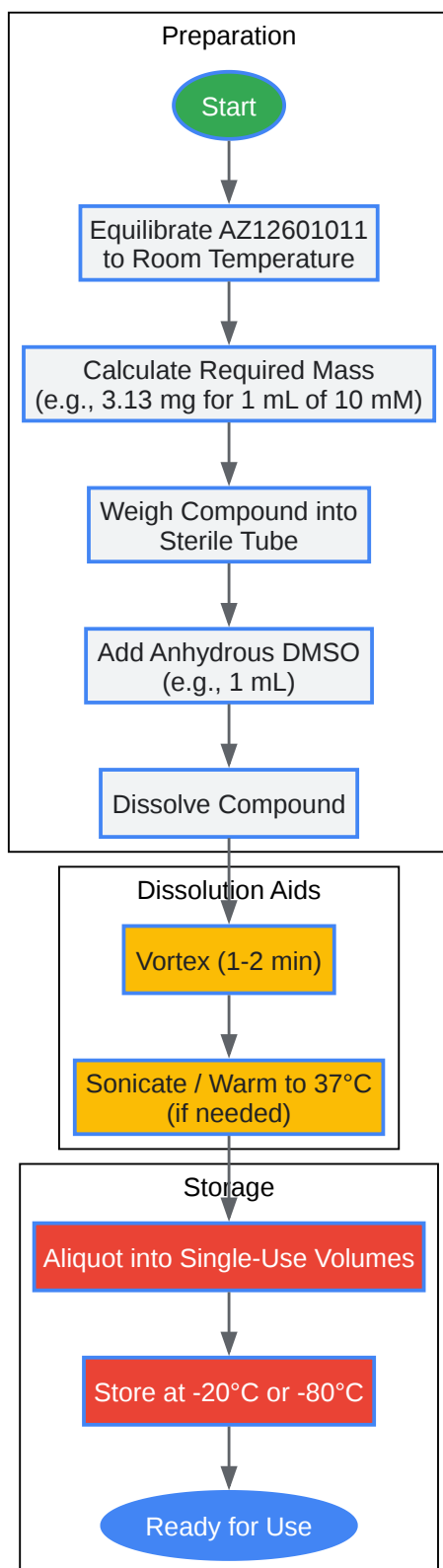
Best Practices for Handling:

- Final DMSO Concentration: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium is low (<0.1% v/v) to avoid cellular toxicity. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
- Aqueous Dilutions: When diluting the DMSO stock into aqueous buffers or media, add the stock solution to the aqueous solution slowly while mixing to prevent precipitation. If precipitation occurs, further dilution in DMSO before adding to the aqueous medium may be necessary.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps for preparing the **AZ12601011** stock solution.

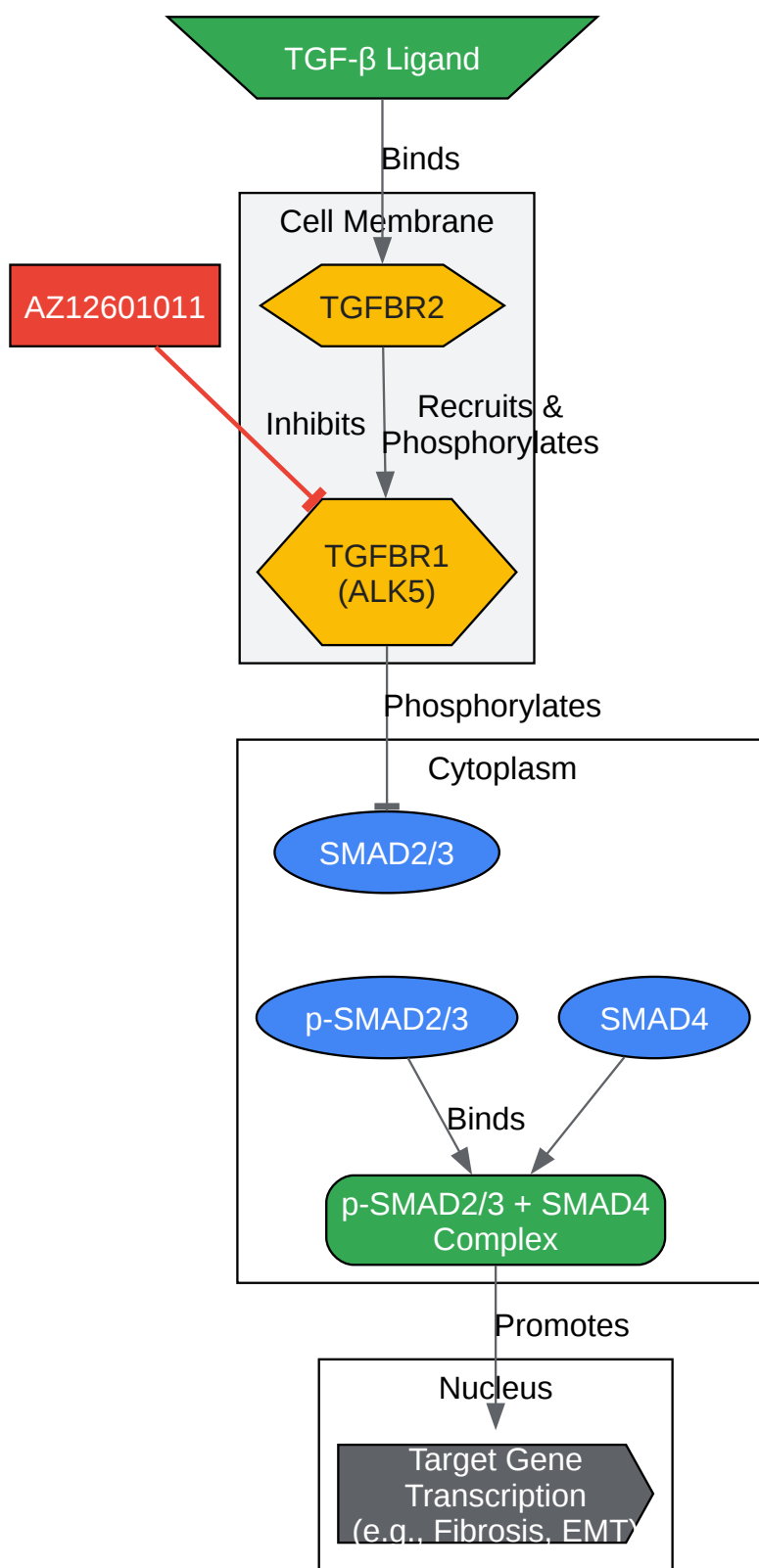


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Workflow for **AZ12601011** stock solution preparation.

Signaling Pathway

AZ12601011 selectively inhibits TGFBR1 (also known as ALK5), thereby blocking the canonical TGF- β signaling pathway.



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Inhibition of the TGF- β /SMAD pathway by **AZ12601011**.

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